

Essential Safety and Logistical Information for Handling TP748

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Compound of Interest

Compound Name: TP748

Cat. No.: B15556653

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **TP748** (CAS Number: 951698-15-0). The information is intended to provide immediate, procedural, and step-by-step guidance to ensure the safety of laboratory personnel and compliance with environmental regulations.

Chemical Identification and Physical Properties

There appears to be conflicting information regarding the precise structure of the compound identified as **TP748**. It is crucial to verify the specific variant being handled with the supplier. The two commonly referenced structures are:

- Variant 1: 5-Isoxazolemethanamine, .alpha.-ethenyl-N,N-dimethyl- (Chemical Formula: C₈H₁₂N₂O)
- Variant 2: (S)-1-(3-(benzyloxy)isoxazol-5-yl)-N,N-dimethylprop-2-en-1-amine (Chemical Formula: C₁₅H₁₈N₂O₂)[1]

This guide will focus on the available safety data, which primarily pertains to the C₁₅H₁₈N₂O₂ variant. Users handling the C₈H₁₂N₂O variant should exercise caution and consult their supplier for a specific Safety Data Sheet (SDS).

Quantitative Data Summary

Property	Value	Source
CAS Number	951698-15-0	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₈ N ₂ O ₂	[1]
Molecular Weight	258.32 g/mol	[1]
Appearance	Solid	MedChemExpress
Storage Temperature	-20°C (long-term)	MedChemExpress
Occupational Exposure Limits (OEL)	Not established. A conservative approach is recommended.	

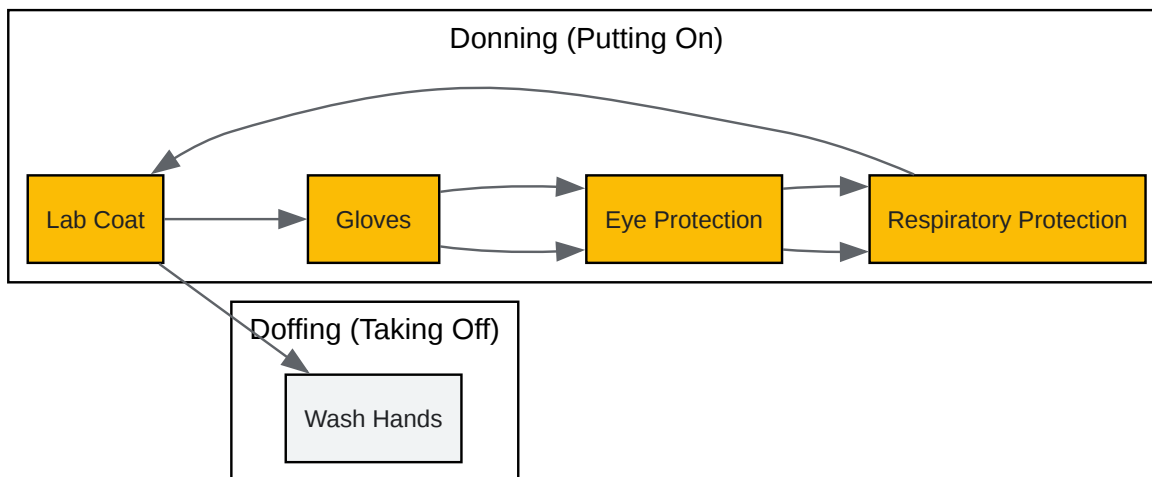
Personal Protective Equipment (PPE)

Due to the absence of established occupational exposure limits, a stringent approach to personal protection is mandatory.

PPE Requirements

Equipment	Specification
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile rubber).
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	In case of insufficient ventilation or potential for aerosol generation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is recommended. For firefighting, a self-contained breathing apparatus (SCBA) is required.

PPE Donning and Doffing Workflow



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A workflow for the correct sequence of donning and doffing PPE.

Handling and Storage Protocols

Safe Handling Procedures

- **Engineering Controls:** All work with **TP748** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. Do not breathe dust or vapors.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage

- Store in a tightly sealed container in a cool, dry, and dark place.
- The recommended long-term storage temperature is -20°C.

Emergency Procedures

First Aid Measures

Exposure Route	Action
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical advice if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

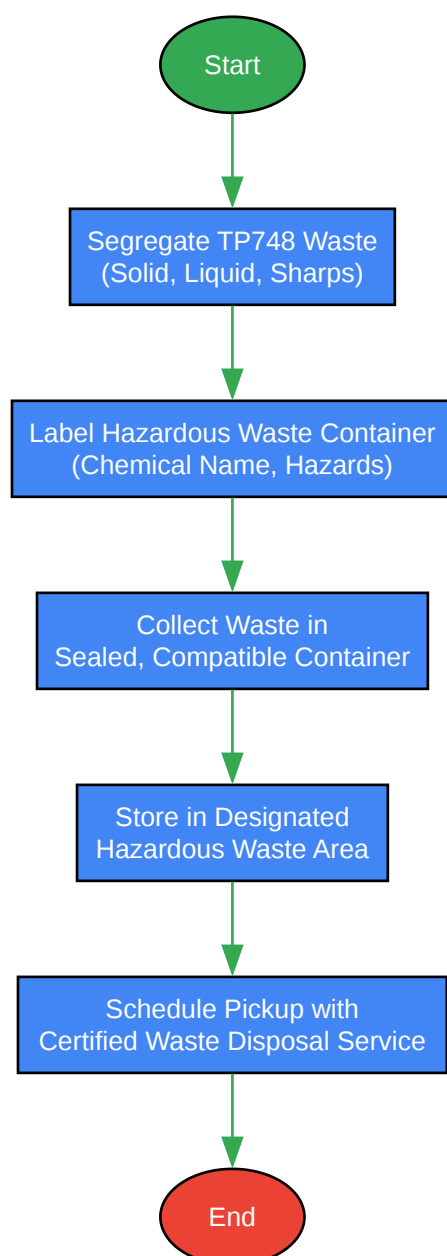
Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate PPE, including respiratory protection. Absorb the spill with inert material and collect it in a sealed container for hazardous waste disposal.

Disposal Plan

All waste materials contaminated with **TP748** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Disposal Workflow



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A step-by-step process for the safe disposal of **TP748** waste.

Disposal Protocol

- Waste Segregation: Do not mix **TP748** waste with other waste streams.
- Containerization: Use a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," the full chemical name, and any associated hazard symbols.
- Contaminated Materials: Any materials that have come into contact with **TP748**, such as gloves, absorbent pads, and glassware, must be disposed of as hazardous waste.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company. Do not dispose of **TP748** down the drain or in regular trash.

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References

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